

2,4-dichloro-1-iodobenzene CAS number and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Dichloro-1-iodobenzene

Cat. No.: B1347110

[Get Quote](#)

Technical Guide: 2,4-Dichloro-1-iodobenzene

Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,4-dichloro-1-iodobenzene**, a key intermediate in organic synthesis. This document details its chemical structure, properties, synthesis, and applications, with a focus on its utility in forming carbon-carbon bonds essential for drug development and materials science.

Chemical Identity and Structure

2,4-dichloro-1-iodobenzene is an aromatic organic compound. Its structure consists of a benzene ring substituted with one iodine atom and two chlorine atoms at positions 2 and 4 relative to the iodine.

- CAS Number: 29898-32-6[1]
- Molecular Formula: $C_6H_3Cl_2I$
- IUPAC Name: **2,4-dichloro-1-iodobenzene**
- Synonyms: 1,3-Dichloro-4-iodobenzene, 2,4-Dichloroiodobenzene, 2,4-Dichlorophenyl iodide[2]
- Structure:

- SMILES:Clc1ccc(I)c(Cl)c1

Physicochemical Properties

The physical and chemical properties of **2,4-dichloro-1-iodobenzene** are summarized in the table below. This compound is typically a colorless to pale yellow or brown liquid at room temperature and is sparingly soluble in water but soluble in common organic solvents.[2]

Property	Value
Molecular Weight	272.89 g/mol
Appearance	Light yellow to brown clear liquid
Density	2.01 g/mL at 25 °C (lit.)
Boiling Point	262-263 °C (lit.)
Refractive Index	n _{20/D} 1.647 (lit.)
Purity	>98.0% (GC)

Synthesis Pathway

A common and effective method for the synthesis of **2,4-dichloro-1-iodobenzene** is through the diazotization of 2,4-dichloroaniline, followed by a Sandmeyer-type iodination reaction. This two-step, one-pot procedure is a staple in the synthesis of aryl iodides from their corresponding anilines.

The general workflow for this synthesis is depicted below:

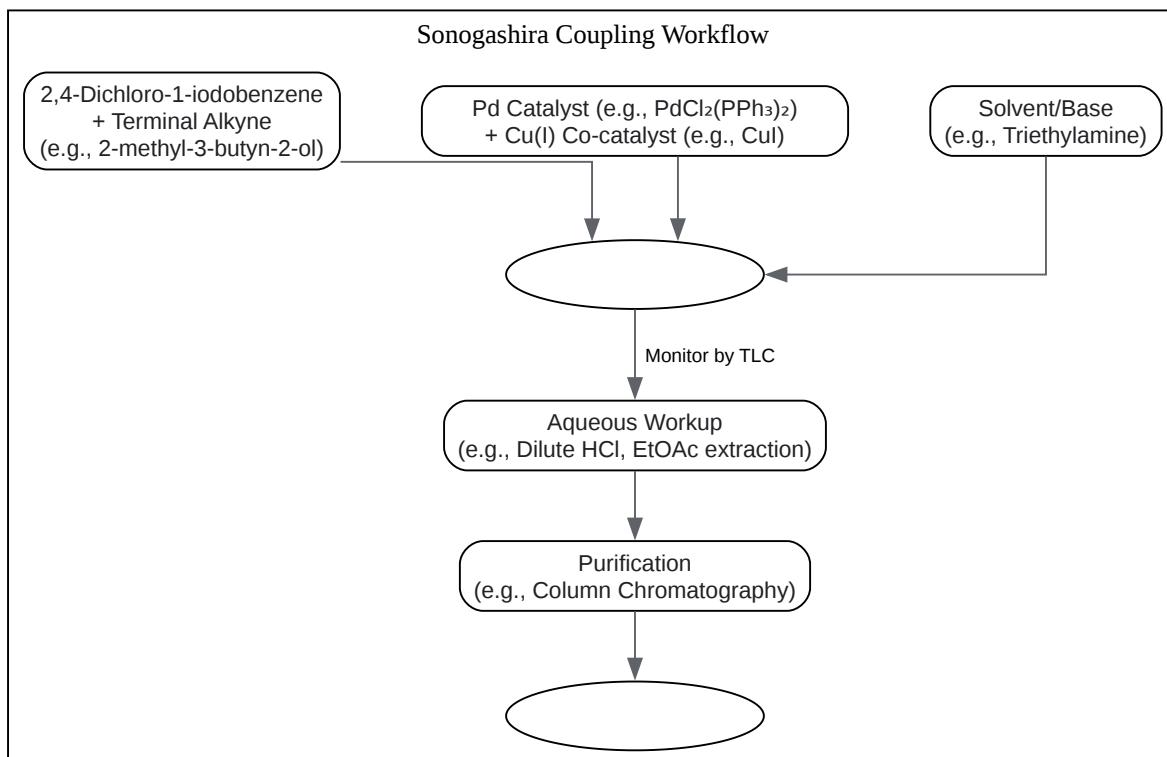
Synthesis of 2,4-Dichloro-1-iodobenzene

2,4-Dichloroaniline

NaNO₂, Acid (e.g., p-TsOH)
Water, Room Temp

Diazonium Salt Intermediate

KI, Room Temp



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,4-Dichloro-1-iodobenzene | 29898-32-6 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 2. CAS 29898-32-6: 2,4-Dichloro-1-iodobenzene | CymitQuimica [cymitquimica.com]

- To cite this document: BenchChem. [2,4-dichloro-1-iodobenzene CAS number and structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1347110#2-4-dichloro-1-iodobenzene-cas-number-and-structure\]](https://www.benchchem.com/product/b1347110#2-4-dichloro-1-iodobenzene-cas-number-and-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com